

1-Boc-4-(morpholine-4-carbonyl)piperidine safety data sheet

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Compound of Interest

Compound Name: 1-Boc-4-(morpholine-4-carbonyl)piperidine

Cat. No.: B1598462

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An In-depth Technical Guide to the Safe Handling of **1-Boc-4-(morpholine-4-carbonyl)piperidine**

For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This guide provides a detailed overview of the safety considerations, handling protocols, and emergency procedures for **1-Boc-4-(morpholine-4-carbonyl)piperidine**, a key building block in modern medicinal chemistry. While a specific Safety Data Sheet (SDS) for this exact compound is not readily available, this document synthesizes safety data from structurally related N-Boc protected piperidines and morpholine amides to establish a robust safety protocol.

Compound Profile and Inherent Hazards

1.1. Chemical Identity:

- Chemical Name: **1-Boc-4-(morpholine-4-carbonyl)piperidine**
- CAS Number: 757949-39-6
- Molecular Formula: C₁₅H₂₆N₂O₄[\[1\]](#)
- Molecular Weight: 298.38 g/mol [\[1\]](#)

1.2. Anticipated Hazard Profile:

Based on the analysis of analogous compounds, **1-Boc-4-(morpholine-4-carbonyl)piperidine** is anticipated to present the following hazards:

- Skin Irritation: Similar N-Boc piperidine derivatives are known to cause skin irritation.[2][3][4]
- Serious Eye Irritation: Causes serious eye irritation.[2][3][4]
- Respiratory Tract Irritation: May cause respiratory irritation if inhaled.[2][3][5]
- Harmful if Swallowed: Acute oral toxicity is a potential concern.[2]

Table 1: GHS Hazard Statements for Structurally Similar Compounds

Hazard Statement	Description	Associated Compound Class
H302	Harmful if swallowed	N-Boc-piperidine derivatives[2]
H315	Causes skin irritation	N-Boc-piperidine derivatives[2][3][4]
H319	Causes serious eye irritation	N-Boc-piperidine derivatives[2][3][4]
H335	May cause respiratory irritation	N-Boc-piperidine derivatives[2][3][5]

Prudent Laboratory Practices and Handling Protocols

Adherence to rigorous handling protocols is essential to minimize exposure and ensure a safe working environment.

2.1. Engineering Controls:

- Ventilation: Always handle this compound in a well-ventilated area.[6][7] A certified chemical fume hood is strongly recommended to prevent the accumulation of dust or vapors.

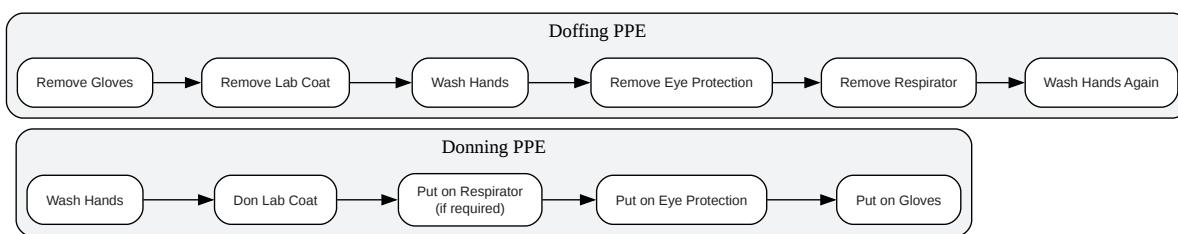
- Contained Operations: For larger quantities or procedures with a higher risk of aerosolization, consider using a glove box or other contained systems.

2.2. Personal Protective Equipment (PPE):

A comprehensive PPE strategy is the first line of defense against accidental exposure.

- Eye and Face Protection: Wear tightly fitting safety goggles or a face shield conforming to EN 166 (EU) or NIOSH (US) standards.^[8]
- Skin Protection:
 - Gloves: Wear impervious chemical-resistant gloves (e.g., nitrile rubber).
 - Lab Coat: A flame-retardant lab coat should be worn at all times.
 - Clothing: Wear long-sleeved clothing and closed-toe shoes.
- Respiratory Protection: If engineering controls are insufficient or during spill cleanup, use a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates.
^[9]

Workflow for Donning and Doffing PPE



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Caption: Sequential workflow for correctly donning and doffing Personal Protective Equipment.

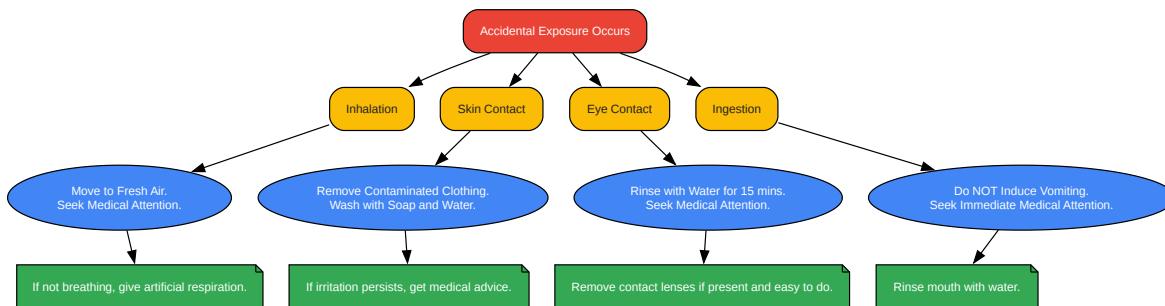
2.3. Safe Handling and Storage:

- Handling: Avoid all personal contact, including inhalation of dust or vapors.[6][7] Do not eat, drink, or smoke in the laboratory.[6] Wash hands thoroughly after handling.[6][7]
- Storage: Store in a cool, dry, and well-ventilated area in a tightly sealed container.[6][7] Store away from incompatible materials such as strong oxidizing agents and strong acids.[9]

Emergency and First Aid Procedures

Immediate and appropriate action is critical in the event of an exposure.

Decision Tree for Accidental Exposure



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Caption: Decision tree outlining immediate actions for different types of accidental exposure.

3.1. First Aid Measures:

- Inhalation: If inhaled, remove the person to fresh air and keep them comfortable for breathing.[3][8][10] If breathing is difficult or stops, provide artificial respiration and seek

immediate medical attention.[9][10]

- Skin Contact: Immediately remove all contaminated clothing. Wash the affected area thoroughly with soap and plenty of water.[3][9] If skin irritation occurs, seek medical advice. [8]
- Eye Contact: Rinse cautiously with water for several minutes.[3][8] Remove contact lenses if present and easy to do so. Continue rinsing for at least 15 minutes and seek immediate medical attention.[3][8]
- Ingestion: Do NOT induce vomiting.[11] Rinse the mouth with water and seek immediate medical attention.[9]

Spill Management and Disposal

4.1. Spill Cleanup:

- Minor Spills: For small spills, wear appropriate PPE, and use dry clean-up procedures to avoid generating dust.[6][7] Sweep or vacuum the material and place it in a sealed, labeled container for disposal.[6][7]
- Major Spills: In the case of a large spill, evacuate the area and alert emergency responders. [7] Control personal contact by wearing appropriate protective equipment, including respiratory protection.[7] Prevent the spillage from entering drains or watercourses.[7]

4.2. Waste Disposal:

- Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations.[10] Contaminated packaging should also be disposed of as hazardous waste.

Physical and Chemical Properties

While experimental data for the target compound is limited, predicted properties are available.

Table 2: Physical and Chemical Properties of **1-Boc-4-(morpholine-4-carbonyl)piperidine**

Property	Value	Source
Molecular Formula	C ₁₅ H ₂₆ N ₂ O ₄	[1]
Molecular Weight	298.38 g/mol	[1]
Boiling Point	444.8 ± 45.0 °C (Predicted)	[1]
Density	1.145 ± 0.06 g/cm ³ (Predicted)	[1]

Stability and Reactivity

- Stability: The compound is expected to be stable under recommended storage conditions.[9]
- Incompatible Materials: Avoid contact with strong oxidizing agents and strong acids.[9]
- Hazardous Decomposition Products: Upon combustion, it may produce oxides of carbon and nitrogen.[9]

References

- 1-Boc-4-(N-Boc-amino)piperidine-4-carboxylic acid Safety Data Sheet. (n.d.). AAPPTec.

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